An In Vivo Comparative Guide to the Antitussive Effects of Dioxopromethazine and Codeine

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Compound of Interest

Compound Name:	*Dioxopromethazine*
CAS No.:	*13582-96-2*
Cat. No.:	*B15612301*

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A Note on Data Availability: Direct in vivo comparative studies evaluating the antitussive effects of **Dioxopromethazine** and codeine are not available in the current scientific literature. **Dioxopromethazine**, a member of the phenothiazine class of drugs, lacks specific in vivo antitussive data. To provide a relevant comparison, this guide utilizes data for promethazine, another phenothiazine with known antitussive properties, as a representative of its class. It is crucial to note that this comparison is indirect and draws from studies using different cough induction models. Therefore, the presented data should be interpreted with caution.

This guide provides a comprehensive overview of the available in vivo data for codeine and promethazine, detailing experimental protocols, quantitative outcomes, and proposed mechanisms of action to inform researchers, scientists, and drug development professionals.

Quantitative Data Summary

The following table summarizes the available quantitative data on the antitussive effects of codeine and promethazine from in vivo studies in guinea pigs.

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Compound	In Vivo Model	Key Efficacy Parameter	Result
Codeine	Citric Acid-Induced Cough	ED50 (Oral Administration)	Not explicitly found in the provided search results.
Significant Reduction in Cough	Yes (dose-dependent)		
Promethazine	Capsaicin-Induced Cough	Minimum Effective Dose (MED) (Oral)	10 mg/kg[1]

Note: ED50 (Median Effective Dose) is the dose that produces a therapeutic response in 50% of the population. MED (Minimum Effective Dose) is the lowest dose of a medication that produces a noticeable therapeutic effect. A direct comparison of these values is challenging due to the different experimental models and parameters measured.

Experimental Protocols

A detailed understanding of the experimental methodologies is essential for the interpretation of the antitussive efficacy data.

Citric Acid-Induced Cough Model (for Codeine)

This is a widely used and validated model for evaluating centrally acting antitussive agents.

Objective: To induce a consistent cough reflex in a conscious animal model to assess the efficacy of antitussive drugs.

Experimental Workflow:

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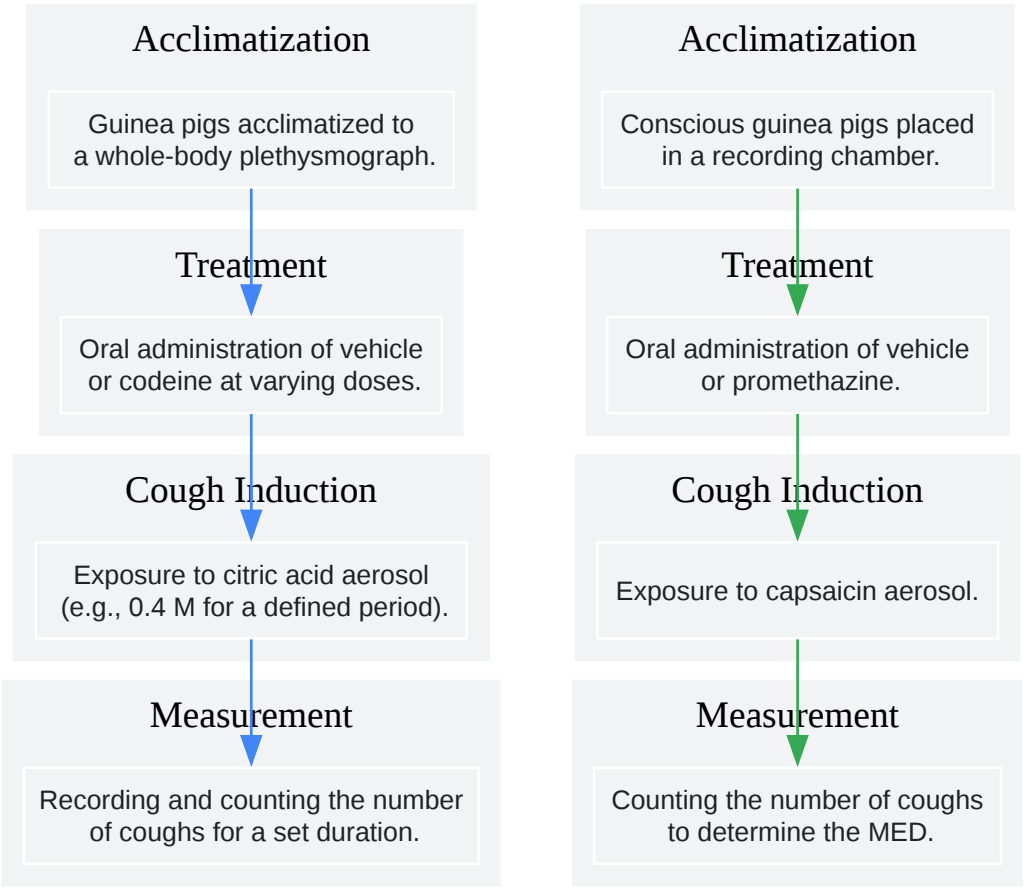



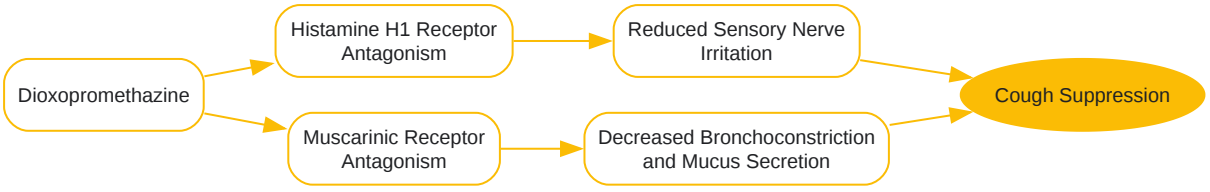

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References

- 1. Antitussive action of antihistamines is independent of sedative and ventilation activity in the guinea pig - PubMed [pubmed.ncbi.nlm.nih.gov]
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